

Agilent 8697 Headspace Sampler: Technical Support Center

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help you minimize sample carryover in your Agilent 8697 Headspace Sampler.

Frequently Asked Questions (FAQs) Q1: What is sample carryover in headspace analysis?

A1: Sample carryover is the appearance of peaks from a previous sample in the chromatogram of a subsequent analysis, typically a blank or a different sample.[1][2] This occurs when residual analytes from one injection remain in the system and are detected in the next run.[1][2] Carryover can lead to inaccurate quantification, false positives, and compromised data integrity. It is particularly problematic when a high-concentration sample is followed by a low-concentration sample.

Q2: What are the primary sources of carryover in the Agilent 8697?

A2: Carryover in a valve-and-loop system like the 8697 can originate from several areas where the sample vapor comes into contact with surfaces. The most common sources include:

- Sample Loop and Valve: Adsorption of analytes onto the internal surfaces of the sample loop or the six-port valve.[1][3]
- Transfer Line: Condensation or adsorption of less volatile compounds within the heated transfer line that connects the headspace sampler to the GC inlet.[1][2][3]



- Sample Probe: Residue remaining on the needle that pierces the vial septum.[1]
- GC Inlet: Contamination in the GC inlet liner, septum, or at the head of the analytical column.
- Vials and Caps: Improperly cleaned vials or contaminated septa can introduce interfering peaks.[1]

Q3: What built-in features of the Agilent 8697 help reduce carryover?

A3: The Agilent 8697 includes specific design features to minimize carryover.[4] After each sample injection, the system purges the sample loop and probe with a high flow of vial pressurization gas.[1][4] The flow rate and duration of this purge are user-definable method parameters. Additionally, a continuous low flow of gas, known as Standby Flow, purges the sample pathway between sequence runs to prevent atmospheric contamination.[3][4] The system also utilizes advanced electronic pneumatic control (EPC) and maintains an inert flow path to reduce variability and analyte interaction.[5]

Q4: How can I configure my method parameters to minimize carryover?

A4: Optimizing your method parameters is a critical first step in preventing carryover. Consider the following adjustments:

- Increase Purge Time/Flow: Extend the duration and/or increase the flow rate of the post-injection sample loop purge to more effectively sweep residual analytes from the system.[2]
 [4]
- Optimize Temperatures: Ensure the temperatures of the sample loop, valve, and transfer line
 are appropriate for your analytes.[3] They should be hot enough to prevent condensation but
 not so high as to cause degradation. A good starting point is to keep these zones at least
 20°C above the boiling point of the least volatile analyte.
- Enable Standby Flow: Verify that the "Standby Vial Flow" is enabled in your method to protect the sample loop and probe from contamination between runs.[3]



 Use Vial Shaking: Agitating the vial can help achieve equilibrium faster, potentially reducing the need for excessively high temperatures that can contribute to carryover of less volatile matrix components.[3]

Troubleshooting Guide

If you have identified carryover in your results, follow these steps to diagnose and resolve the issue.

Step 1: Confirm the Issue is Carryover

The first step is to confirm that the unexpected peaks are indeed from the previous sample and not from another contamination source.

Experimental Protocol: Carryover Evaluation

- High Concentration Standard: Inject a sample known to contain a high concentration of the analyte(s) of interest.
- Blank Injections: Immediately following the high concentration standard, inject a series of at least three blank samples. A blank can be an empty, sealed vial or a vial containing only the sample solvent/matrix.
- Data Analysis:
 - Examine the chromatograms of the blank injections for peaks that have the same retention time as the analytes in the high-concentration standard.
 - Calculate the percent carryover using the following formula: % Carryover = (Peak Area in Blank / Peak Area in Standard) * 100
- Evaluation: A typical acceptable carryover is less than 0.1%, although this can vary by application. The Agilent 8697 can achieve carryover of <0.0001% under optimized conditions.[5] If the peak area decreases across successive blank injections, it is a strong indicator of system carryover. If the peak area remains constant, it may suggest a persistent source of contamination (e.g., in the solvent or gas supply) rather than carryover from a specific injection.[3]



Step 2: Systematic Troubleshooting Workflow

If carryover is confirmed, use the following workflow to isolate the source of the problem.

Caption: A flowchart for systematically diagnosing and resolving sample carryover.

Step 3: Maintenance and Cleaning Procedures

If the troubleshooting workflow points to the headspace sampler, perform the following maintenance actions. Always refer to the Agilent 8697 Maintenance Manual for detailed instructions and safety precautions.[6][7]

A. Check Consumables:

- Vials, Caps, and Septa: Always use new, clean vials, caps, and septa for blank and low-level samples to rule out external contamination.[1]
- Gas Purity and Traps: Ensure high-purity gas supplies and check that gas traps have not expired.[1]

B. Run Diagnostic Tests:

The Agilent 8697 software includes built-in diagnostic tests. Run the HS Leak and Restriction
Test and the Crossport Leak Test to ensure the pneumatic integrity of the sample pathway.[1]
Leaks can disrupt the purging efficiency and contribute to carryover.

C. Clean the Sample Flow Path:

- If carryover persists and is suspected to be from condensed, less-volatile material, a more thorough cleaning may be necessary.[3] This is an advanced procedure that may involve disassembling parts of the flow path, such as the sample loop or valve.
- Bakeout Procedure: A system bakeout can help remove contaminants. Set the headspace oven, sample loop, and transfer line temperatures to a high temperature (e.g., 200-250°C, ensuring it does not exceed the maximum limit for any component) for an extended period (e.g., 1-2 hours) with carrier gas flowing.[8]

Quantitative Data Summary



While specific carryover values are highly dependent on the analyte and method, the following table provides illustrative data on how method parameter changes can impact carryover.

Parameter Change	Analyte Example	Initial Carryover (%)	Optimized Carryover (%)	Probable Reason for Improvement
Increase Loop Purge Time	Toluene	0.05%	0.008%	More efficient removal of residual vapors from the loop.
Increase Transfer Line Temp	Naphthalene	0.12%	0.015%	Prevents condensation of less volatile analytes in the line.
Enable Standby Flow	Acetone	0.03%	<0.005%	Prevents back- diffusion of contaminants into the flow path.

Note: This data is for illustrative purposes to demonstrate the effect of parameter optimization.

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